

biosynthesis pathway of Cubenol in nature

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Compound Focus: Cubenol

CAS No.: 21284-22-0

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Chemical Profile of Cubenol

Cubenol is a sesquiterpenoid, a class of natural compounds built from three isoprene units (C₁₅) and characterized by the presence of a hydroxyl (-OH) group [1] [2]. The following table summarizes its core chemical identity.

Property	Description
IUPAC Name	4,7-dimethyl-1-propan-2-yl-2,3,4,5,6,8a-hexahydro-1H-naphthalen-4a-ol [1]
Molecular Formula	C ₁₅ H ₂₆ O [1]
Molecular Weight	222.37 g/mol [1]
CAS No.	21284-22-0 [1]
Chemical Class	Sesquiterpenoid (cadinan-type sesquiterpene alcohol) [1] [2]

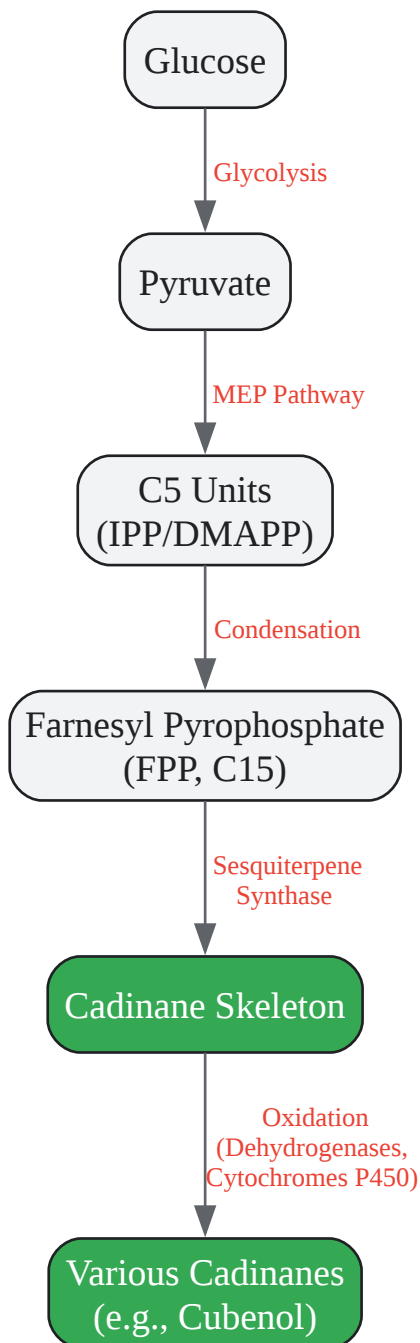
Biosynthetic Origin and Production

Cubenol is a natural product found in various plants and microorganisms. The general biosynthetic framework for sesquiterpenoids like **cubenol** is well-established, though the specific steps to form the

cubenol skeleton are an area of ongoing research.

- **General Sesquiterpenoid Pathway:** Sesquiterpenoids are biosynthesized through two primary pathways: the **mevalonate (MVA)** pathway in the cytosol and the **methylerythritol phosphate (MEP)** pathway in the plastids [3]. These pathways produce the universal five-carbon building blocks, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP). These units condense to form **farnesyl pyrophosphate (FPP)**, a C15 precursor [2]. The conversion of FPP into diverse sesquiterpenoid skeletons, including cadinane, is catalyzed by **sesquiterpene synthases** [4] [2].
- **Production in *Streptomyces griseus*:** *The actinomycete *Streptomyces griseus has been experimentally shown to produce 1-epi-cubenol* [4]. This demonstrates that the enzymatic machinery (terpene cyclases) required to form the **cubenol** skeleton exists in bacteria, indicating a broad phylogenetic distribution of its biosynthesis [4].

The logical flow from primary metabolism to **cubenol** can be summarized as follows, though please note this illustrates the general sesquiterpenoid framework rather than a fully characterized pathway for **cubenol** specifically:



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Analytical Methods for Identification

The identification and quantification of **cubenol** in complex biological mixtures, such as essential oils, rely on chromatographic and spectroscopic techniques [1].

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a primary method for analysis.
 - **Retention Indices:** **Cubenol** has specific retention indices on different GC columns, for example, **1543** on an HP-5ms column and **2152** on an HP-INNOWax column, which aids in its identification [1].
 - **Mass Spectral Features:** Key mass spectral fragments for **cubenol** include a top peak at **m/z 119**, with other significant peaks at m/z 41, 43, 105, and 161 [1]. In a study of fully deuterated **1-epi-cubenol**, the molecular ion shifted from m/z 222 (C₁₅H₂₆O) to m/z 248 (C₁₅D₂₆O), confirming the structure and demonstrating the utility of isotopic labelling for pathway elucidation [4].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹³C NMR is particularly valuable for the structural elucidation and confirmation of **cubenol** and its various stereoisomers (e.g., **1-epi-cubenol**, **1,10-di-epi-cubenol**) [1].

Documented Biological Activities

Cubenol contributes to the biological activities of the essential oils in which it is found, though many studies report on the whole oil rather than the isolated compound [1].

Activity	Context / Model	Key Findings
Antimicrobial	<i>Artemisia spinosa</i> essential oil (31.02% cubenol) tested against various bacteria [1]	Showed highest activity against Gram-positive bacteria (MICs: 7.81-15.62 mg/mL) and bactericidal effects across all tested strains [1].
Acaricidal	(-)-cubenol [1]	Identified as having properties that control mites and ticks, suggesting agricultural and potential medical applications [1].

Research Perspectives and Experimental Approaches

Given that the specific biosynthetic pathway of **cubenol** is not fully mapped, here are some contemporary experimental strategies that can be applied to elucidate it:

- **Genomics and Metabolomics:** Screening gene clusters in known producer organisms like *Streptomyces griseus* can identify candidate sesquiterpene synthases and cytochrome P450 genes likely involved in the pathway [4] [2].

- **Heterologous Biosynthesis:** A powerful approach is to reconstruct the pathway in a microbial host such as yeast or *E. coli* [2]. This involves:
 - **Synthase Screening:** Isolating and heterologously expressing a putative **cubenol** synthase gene.
 - **Pathway Engineering:** Optimizing the host's MVA or MEP pathway to supply sufficient FPP precursor.
 - **Enzyme Engineering:** Improving the activity and specificity of the biosynthetic enzymes.
- **Stable Isotope Labelling:** Using precursors like [1-¹³C]-Glucose or fully deuterated media, as demonstrated with *Streptomyces griseus*, allows for tracking the incorporation of atoms into **cubenol**, which is crucial for confirming the biosynthetic route [4].

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References

1. Cubenol - 21284-22-0 [vulcanchem.com]
2. Recent Advances in Multiple Strategies for the ... [pubmed.ncbi.nlm.nih.gov]
3. Fundamental Chemistry of Essential Oils and Volatile ... [mdpi.com]
4. BJOC - [2H26]-1-epi- Cubenol , a completely deuterated natural product... [beilstein-journals.org]

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